

2,2-Dimethylpropan-1-amine hydrochloride

molecular weight and formula

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Compound of Interest

Compound Name: 2,2-Dimethylpropan-1-amine
hydrochloride

Cat. No.: B174951

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In-Depth Technical Guide: 2,2-Dimethylpropan-1-amine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2,2-Dimethylpropan-1-amine hydrochloride**, also known as neopentylamine hydrochloride. The information is presented to be a useful resource for professionals in research and development.

Chemical Identity and Properties

2,2-Dimethylpropan-1-amine hydrochloride is the hydrochloride salt of neopentylamine. It is a chemical compound used in various research and synthetic applications.

Property	Value
Molecular Formula	C5H14ClN ^{[1][2][3]}
Molecular Weight	123.62 g/mol ^[1]
Synonyms	Neopentylamine hydrochloride, 2,2-dimethyl-1-propanamine hydrochloride ^{[1][2]}
CAS Number	15925-18-5 ^{[1][2]}

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References

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